

Essential Safety and Logistical Information for Handling Regaloside D

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Compound of Interest

Compound Name: Regaloside D

Cat. No.: B12413871

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For researchers, scientists, and drug development professionals, ensuring safety in the laboratory is paramount. This document provides essential guidance on the safe handling and disposal of **Regaloside D**, a phenylpropanoid isolated from *Lilium Longiflorum*.^{[1][2][3]} Due to the absence of a specific Safety Data Sheet (SDS), a precautionary approach is mandated, treating **Regaloside D** as a substance with potential toxicity.

Quantitative Data Summary

The following table summarizes the known quantitative data for **Regaloside D**.

Property	Value	Source
Molecular Formula	C18H24O10	[1]
Molecular Weight	400.4 g/mol	[1]
CAS Number	120601-66-3	[1]
Predicted Relative Density	1.51 g/cm ³	[1]
Storage (Powder)	-20°C for up to 3 years	[1]
Storage (In Solvent)	-80°C for up to 1 year	[1]

Personal Protective Equipment (PPE)

Given the unknown toxicity profile of **Regaloside D**, a comprehensive PPE strategy is crucial to minimize exposure. The following PPE is mandatory when handling this compound.

Core PPE Requirements:

- **Gloves:** Chemical-resistant gloves are required. Disposable nitrile gloves may offer sufficient short-term protection, but it is advisable to consult the glove manufacturer's chemical resistance guide.^[4] Always inspect gloves for any signs of degradation or puncture before use and replace them immediately if compromised or after any contact with the substance.
- **Eye Protection:** Chemical splash goggles or safety glasses that meet the ANSI Z.87.1 1989 standard are essential.^[4] A face shield should be worn over safety glasses whenever there is a risk of splashes, such as when preparing solutions.^[4]
- **Lab Coat:** A flame-resistant lab coat, such as one made from Nomex®, should be worn and fully buttoned to provide maximum skin coverage.^[4]
- **Footwear:** Fully enclosed shoes that cover the entire foot are required.^[4]
- **Respiratory Protection:** If there is a potential for aerosolization or if handling the powder outside of a certified chemical fume hood, a respirator is required.^[4] The use of a respirator must adhere to a comprehensive respiratory protection program, including medical evaluations and fit testing.^[4]

Four Levels of Personal Protective Equipment:

For substances with unknown hazards, it's useful to be aware of the four levels of PPE, although for routine laboratory handling of small quantities of **Regaloside D**, Level C or B equivalents should be considered.

- **Level D:** The minimum protection for environments with no known hazards. May include coveralls, safety glasses, and chemical-resistant footwear.^[5]
- **Level C:** Required when the airborne substance is known and criteria for an air-purifying respirator are met. Includes a respirator, chemical-resistant clothing, and gloves.^[5]

- Level B: Necessary when the highest level of respiratory protection is needed but a lesser degree of skin protection is required. It involves a self-contained breathing apparatus (SCBA) and chemical-resistant clothing.[5]
- Level A: Demanded when the greatest potential for exposure and the highest level of skin, respiratory, and eye protection is needed. This includes a fully encapsulated chemical-resistant suit and an SCBA.[5]

Experimental Protocols: Safe Handling and Disposal

Adherence to strict protocols is critical for mitigating the risks associated with handling **Regaloside D**.

Handling Procedures:

- Preparation: All work with solid **Regaloside D** or concentrated solutions should be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.[6]
Before starting, ensure a detailed inventory of all chemicals is maintained.[6]
- Weighing: When weighing the powdered form, use a containment balance or a balance within a fume hood to minimize the risk of airborne particles.
- Solution Preparation: When dissolving **Regaloside D**, add the solvent slowly to the solid to avoid splashing.
- Spill Management: In the event of a spill, immediately alert others in the vicinity. For small spills, use an appropriate absorbent material, and for larger spills, follow your institution's emergency response plan. All materials used for spill cleanup should be treated as hazardous waste.

Disposal Plan:

Proper disposal of **Regaloside D** and associated waste is essential to protect personnel and the environment.

- Waste Segregation: All solid waste contaminated with **Regaloside D** (e.g., pipette tips, gloves, weighing paper) must be collected in a designated, clearly labeled hazardous waste

container.^[7]

- Liquid Waste: Unused solutions of **Regaloside D** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not dispose of this chemical down the drain.^[7]
- Container Disposal: Empty containers that held **Regaloside D** must be triple-rinsed with a suitable solvent. The rinsate should be collected as hazardous waste. After rinsing, the container labels should be defaced before disposal according to institutional guidelines.^[7]
- Decontamination: All surfaces and equipment that have come into contact with **Regaloside D** must be thoroughly decontaminated.

Visualizing Safety Workflows

To further clarify the necessary procedures, the following diagrams illustrate the key workflows for handling and disposing of **Regaloside D**.

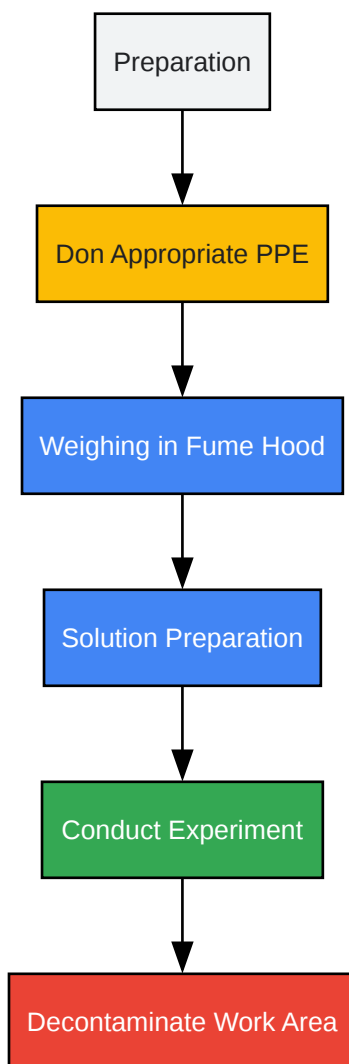


Figure 1: Safe Handling Workflow for Regaloside D

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Caption: Figure 1: A flowchart outlining the procedural steps for the safe handling of **Regaloside D**.

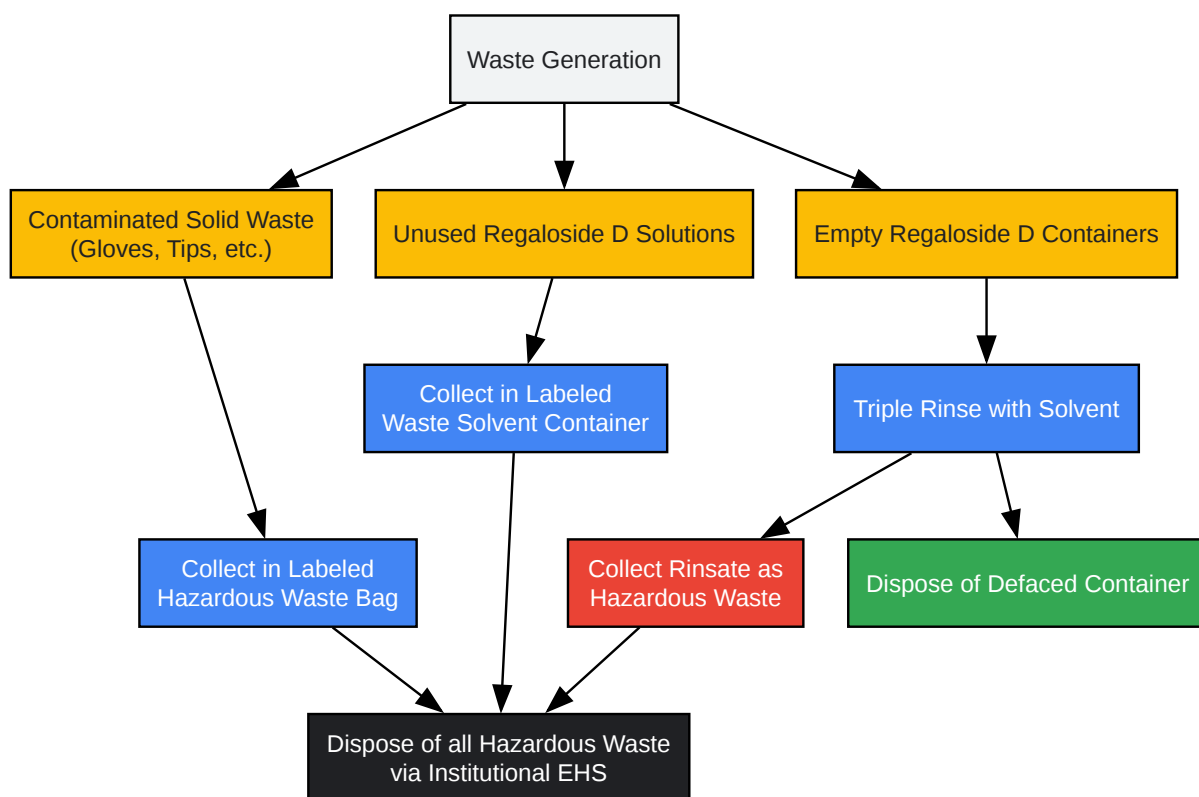


Figure 2: Disposal Plan for Regaloside D Waste

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